

# Chromatographic Retention Index Data

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## Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

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The following tables summarize the **Kovats Retention Indices (RI)** for **alpha-Calacorene**, a key identifying parameter in Gas Chromatography. The data is categorized by the type of chromatographic column and temperature program used [1].

### Table 1: Retention Indices on Non-Polar Columns

This data is crucial for method development and compound identification using common non-polar stationary phases like DB-5 and HP-5.

Column Type	Active Phase	Temperature Program	Retention Index (I)	Reference
Capillary	Apiezon L	Isothermal, 190°C	1585	Andersen, Ohta, et al., 1977
Capillary	DB-1	Ramp, 3°C/min from 60°C	1538	Mevy, Bessiere, et al., 2006
Capillary	DB-5	Ramp, 3°C/min from 60°C	1546	Adams, Morris, et al., 2005
Capillary	DB-5	Ramp, 3°K/min from 60°C	1542	Adams and Nguyen, 2005

Column Type	Active Phase	Temperature Program	Retention Index (I)	Reference
Capillary	HP-5MS	Ramp, 3°C/min from 60°C	1522	Couladis, Chinou, et al., 2003
Capillary	SPB-5	Ramp, 4°C/min from 60°C	1560	Gauvin, Lecomte, et al., 2004

**Table 2: Retention Indices on Polar Columns**

This data is important for confirming identity and separating co-eluting compounds using polar stationary phases like Carbowax 20M.

Column Type	Active Phase	Temperature Program	Retention Index (I)	Reference
Capillary	Carbowax 20M	Isothermal, 165°C	1930	Andersen, Ohta, et al., 1977
Packed	Carbowax 20M	Isothermal, 165°C	1926	Andersen, Syrdal, et al., 1973
Capillary	HP-Wax	Ramp, 4°C/min from 60°C	1948	Gauvin, Lecomte, et al., 2004
Capillary	Supelcowax-10	Ramp, 3°C/min from 75°C	1916	Tzakou and Couladis, 2001

## Experimental Protocols & Context

The following methodologies detail how the data in the tables above was generated and highlight other research contexts for **alpha-Calacorene**.

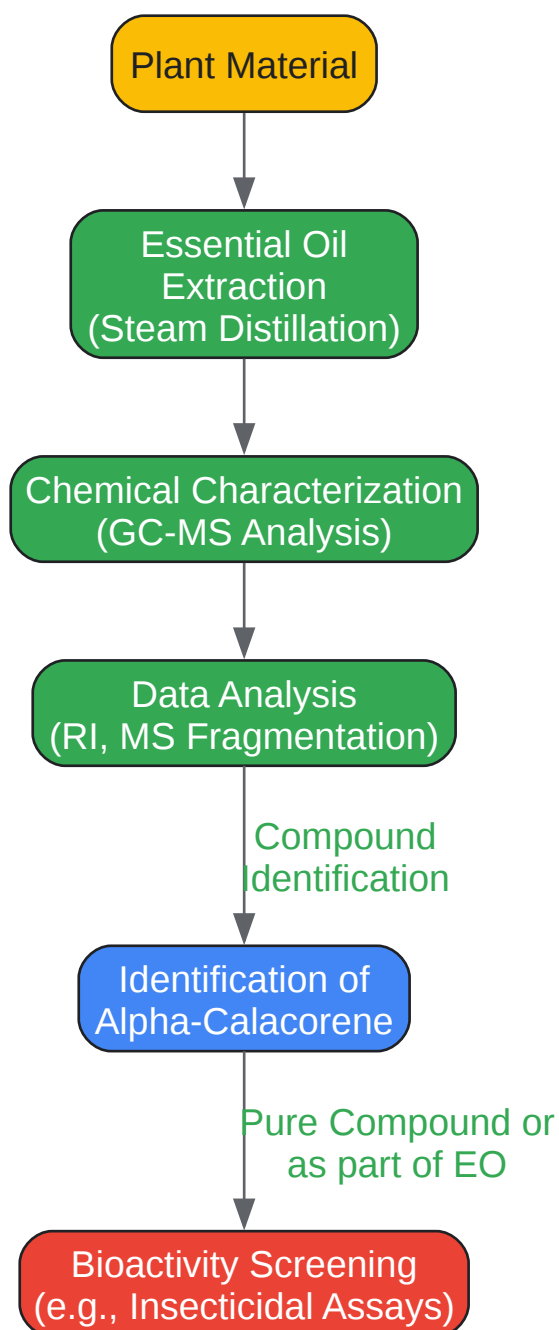
- **Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:** The tabulated RI values were determined using standard GC and GC-MS techniques. A general protocol involves using a capillary

column (e.g., 30 m DB-5 with 0.25  $\mu\text{m}$  film thickness), helium as the carrier gas, and a temperature program (e.g., starting at 50-60°C, then ramping at 2-4°C/min to a final temperature of 220-280°C). The mass spectrometer typically operates in electron impact (EI) mode at 70 eV [1] [2].

- **Essential Oil Extraction and Bioactivity Screening:** In recent research, **alpha-Calacorene** was identified as a constituent (2.4%) in ciprés (*Pilgerodendron uviferum*) essential oil. The oil was obtained via **steam distillation** and chemically characterized by GC-MS. The study then evaluated the **contact toxicity** of the whole essential oil against insect pests like *Musca domestica* and *Spodoptera littoralis*, finding significant insecticidal effects. This suggests a potential bioactive role for **alpha-Calacorene**, though its specific contribution requires further isolation and testing [2].
- **Role as a Biosynthetic Intermediate:** **Alpha-Calacorene** and its hydroxylated derivative, 3-hydroxy- $\alpha$ -calacorene, have been identified as potential biosynthetic intermediates in the defense pathways of plants like cotton (*Gossypium hirsutum*) and kenaf (*Hibiscus cannabinus*) against fungal pathogens such as *Verticillium dahliae*. The absolute configuration of the (8S)-(+)-enantiomer of 3-hydroxy- $\alpha$ -calacorene was established in cotton, which is critical for understanding the stereospecificity of its biosynthesis [3].

## Experimental Workflow Visualization

The diagram below outlines a generalized experimental workflow for the isolation, identification, and bioactivity testing of **alpha-Calacorene** from a plant source, as described in the research.



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This workflow depicts the process from plant material to the identification and testing of **alpha-Calacorene** [2].

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## References

1.  $\alpha$ -Calacorene - the NIST WebBook [webbook.nist.gov]
2. Insecticidal Activity of Four Essential Oils Extracted from ... [pmc.ncbi.nlm.nih.gov]
3. The absolute configuration of (-)-3-hydroxy- $\alpha$ -calacorene [sciencedirect.com]

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